

How to prepare Yeqlrnsra stock and working solutions

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Compound of Interest

Compound Name: Yeqlrnsra
Cat. No.: B13923235

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Application Notes: Yeqlrnsra

Topic: Preparation and Handling of **Yeqlrnsra** for In Vitro Research

Audience: Researchers, scientists, and drug development professionals.

Introduction

Yeqlrnsra is a potent, cell-permeable, small molecule inhibitor of the tyrosine kinase FAK (Focal Adhesion Kinase). The FAK signaling pathway is a critical regulator of cell proliferation, survival, and migration. Dysregulation of this pathway has been implicated in various cancers, making FAK a key target for therapeutic development. These application notes provide detailed protocols for the preparation of stock and working solutions of **Yeqlrnsra** for use in cell-based assays.

Product Information and Data

All quantitative data for **Yeqlrnsra** are summarized in the table below. This information is essential for accurate preparation of stock and working solutions.

Parameter	Value
Chemical Name	2-(4-fluorophenyl)-N-methyl-Y-oxo-qlnsra
Molecular Weight	452.5 g/mol
Appearance	White to off-white solid powder
Purity	>99% (HPLC)
Solubility	DMSO: ≥ 50 mg/mL (≥ 110.5 mM)
Ethanol: ≥ 5 mg/mL (≥ 11.05 mM)	
PBS (pH 7.2): Insoluble	
Recommended Storage	Store powder at -20°C for up to 2 years.
Store DMSO stock solution at -20°C for up to 6 months.	
EC ₅₀ (in vitro)	15 nM (inhibition of FAK autophosphorylation)

Experimental Protocols

Protocol for Preparation of Yeqlnsra Stock Solution (10 mM)

This protocol describes the preparation of a 10 mM stock solution in dimethyl sulfoxide (DMSO). High-purity, anhydrous DMSO is critical for the stability of the compound.

Materials:

- Yeqlnsra powder (e.g., 5 mg)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Pre-warm Yeqlrnsra:** Allow the vial of **Yeqlrnsra** powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- **Weigh the Compound:** On a calibrated analytical balance, accurately weigh out a specific amount of **Yeqlrnsra** powder (e.g., 5 mg).
- **Calculate Required Solvent Volume:** Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM concentration:

$$\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 100,000$$

$$\text{Example for 5 mg: } (5 \text{ mg} / 452.5 \text{ g/mol}) * 100,000 = 1105 \mu\text{L of DMSO}$$

- **Dissolve the Compound:** Add the calculated volume of sterile DMSO to the vial containing the **Yeqlrnsra** powder.
- **Ensure Complete Solubilization:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can assist if necessary.
- **Aliquot and Store:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile, light-protected tubes. Store immediately at -20°C . Avoid repeated freeze-thaw cycles.

Protocol for Preparation of Yeqlrnsra Working Solutions

This protocol describes the serial dilution of the 10 mM stock solution to generate working solutions for treating cells in culture.

Materials:

- 10 mM **Yeqlrnsra** stock solution in DMSO
- Sterile, pre-warmed cell culture medium
- Sterile microcentrifuge tubes

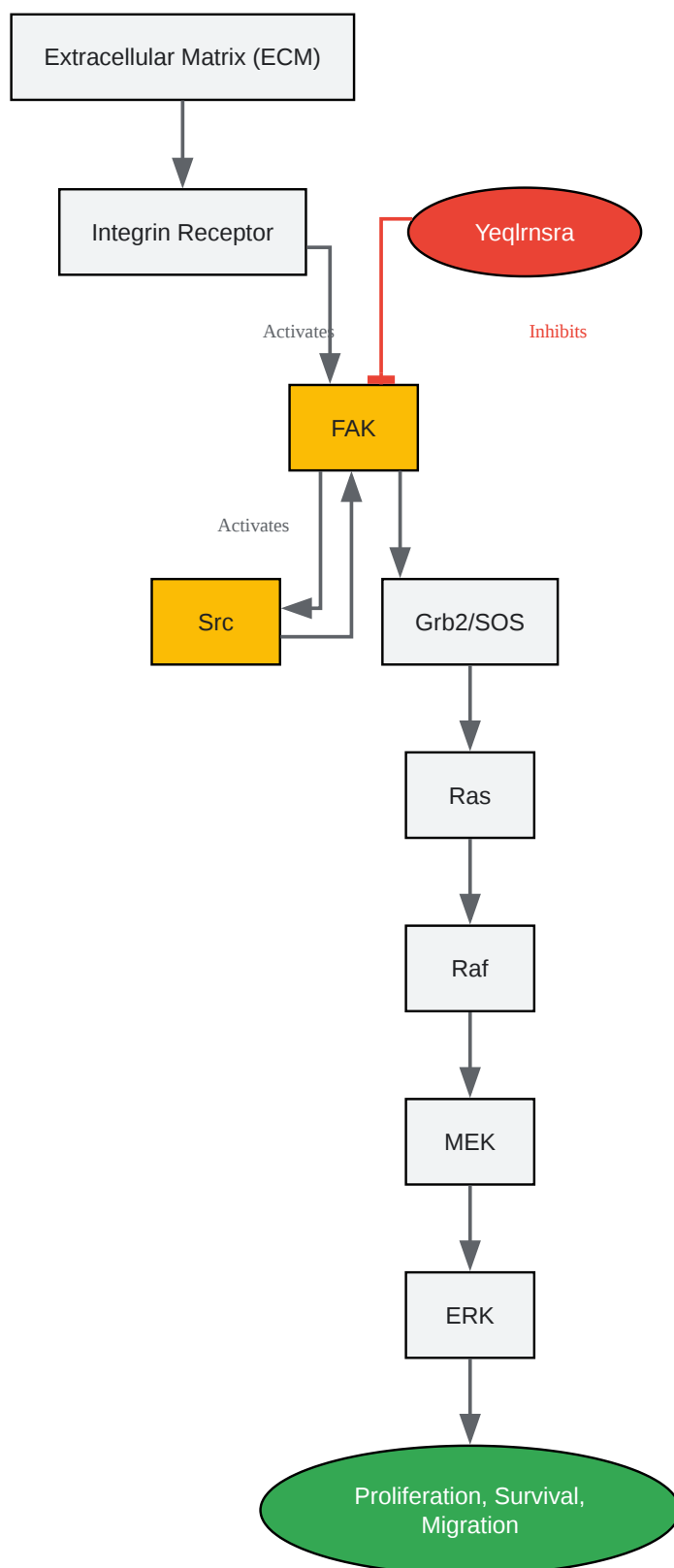
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Yeqlrnsra** stock solution at room temperature.
- **Prepare Intermediate Dilutions:** Perform serial dilutions in sterile cell culture medium. It is recommended to keep the final DMSO concentration in the culture well below 0.1% to avoid solvent-induced cytotoxicity.
 - To prepare a 100 μ M working solution (1:100 dilution): Add 2 μ L of the 10 mM stock solution to 198 μ L of pre-warmed cell culture medium. Mix well by gentle pipetting.
 - To prepare a 1 μ M working solution (1:100 dilution from 100 μ M): Add 10 μ L of the 100 μ M working solution to 990 μ L of pre-warmed cell culture medium. Mix well.
- **Treat Cells:** Add the appropriate volume of the final working solution to the cell culture wells to achieve the desired final concentration. For example, add 10 μ L of a 100 μ M working solution to 1 mL of medium in a well to get a final concentration of 1 μ M.
- **Vehicle Control:** Always prepare a vehicle control using the same final concentration of DMSO as used in the experimental conditions.

Diagrams and Workflows

Signaling Pathway of Yeqlrnsra Action

The diagram below illustrates the inhibition of the Focal Adhesion Kinase (FAK) signaling pathway by **Yeqlrnsra**.

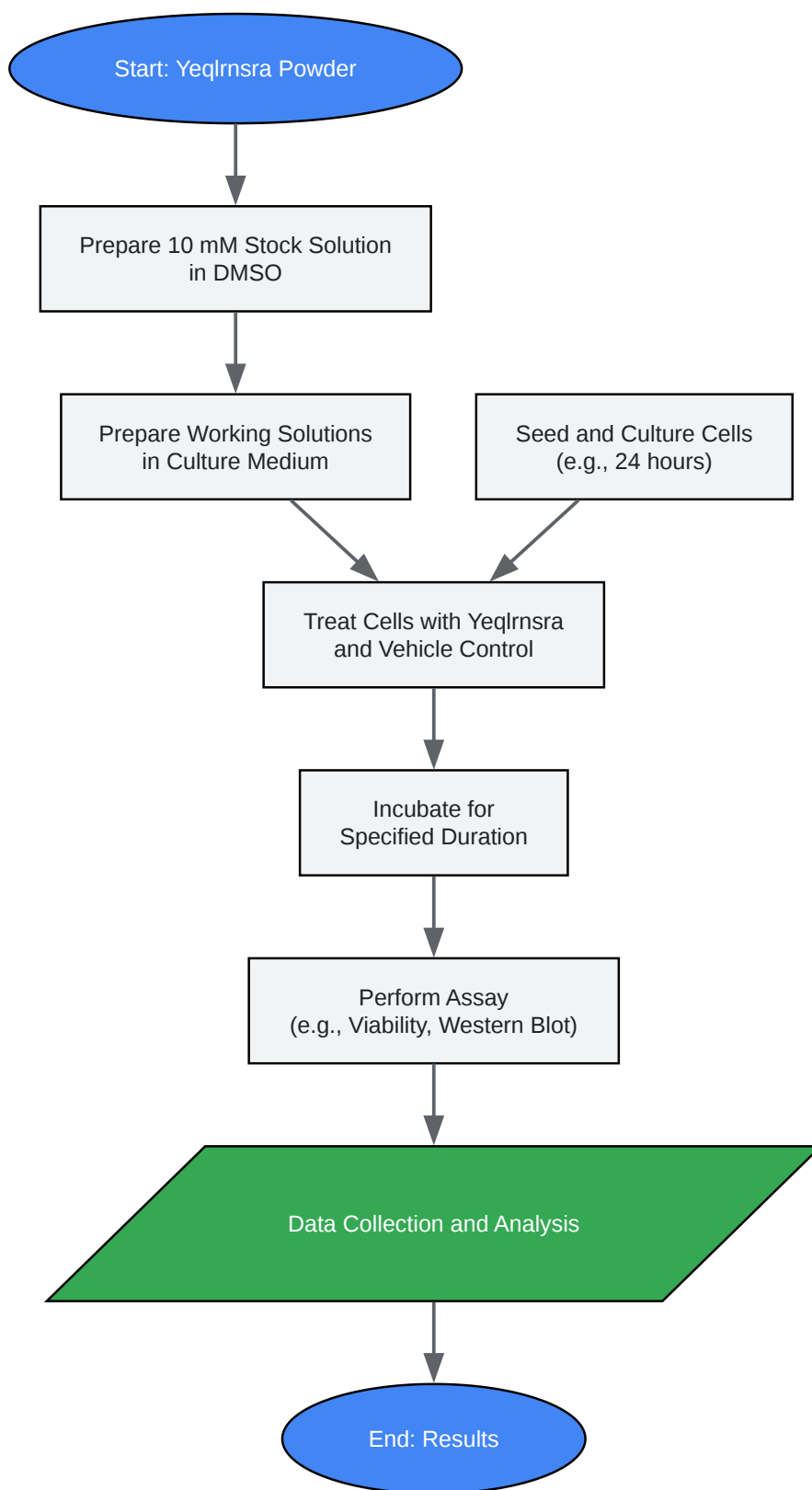


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FAK signaling pathway inhibition by YeqIrsra.

Experimental Workflow for Cell-Based Assays

The following diagram outlines the general workflow from solution preparation to data analysis when using **YeqIrsra** in a typical cell-based experiment.



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General workflow for in vitro **Yeqlnsra** experiments.

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